

Preliminary Toxicity Assessment of **C17H18ClN3O4 (Celestine Blue)**

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Compound of Interest

Compound Name: **C17H18ClN3O4**

Cat. No.: **B576333**

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a preliminary toxicity assessment of the compound with the chemical formula **C17H18ClN3O4**, identified as Celestine Blue. The information herein is compiled from publicly available Safety Data Sheets (SDS) and general chemical databases. It is intended for informational purposes for a scientific audience and does not constitute a complete or exhaustive toxicological profile. The toxicological properties of this compound have not been fully investigated, and further research is warranted to establish a comprehensive safety profile.

Introduction

The compound with the molecular formula **C17H18ClN3O4** is chemically identified as Celestine Blue, also known by synonyms including Mordant Blue 14 and Celestine Blue B. Its Chemical Abstracts Service (CAS) Registry Number is 1562-90-9. Celestine Blue is a substituted phenoxazine dye primarily utilized in histology and cytology as a nuclear stain, often serving as a substitute for hematoxylin. It also finds applications as a fluorescent probe and in the textile industry. Given its use in laboratory and industrial settings, a preliminary understanding of its potential toxicity is crucial for ensuring the safety of researchers and professionals who may handle this substance.

This technical guide summarizes the currently available, albeit limited, toxicity information for Celestine Blue. It aims to provide a foundational assessment to inform safe handling practices and to highlight areas where further toxicological investigation is required.

Physicochemical Properties

A summary of the key physicochemical properties of Celestine Blue is presented in Table 1.

Table 1: Physicochemical Properties of Celestine Blue

Property	Value
Chemical Formula	C17H18ClN3O4
CAS Number	1562-90-9
Molecular Weight	363.8 g/mol
Appearance	Dark-colored powder
Solubility	Soluble in water

Preliminary Toxicity Profile

The available toxicity data for Celestine Blue is primarily derived from Safety Data Sheets provided by various chemical suppliers. It is important to note that comprehensive toxicological studies, such as acute, sub-chronic, chronic, and reproductive toxicity studies, specific to Celestine Blue are not readily available in the public domain. The information presented below is a qualitative summary of the potential hazards identified in these documents.

Table 2: Summary of Available Toxicological Data for Celestine Blue

Toxicity Endpoint	Observation/Classification	Citation
Acute Oral Toxicity	Not classified as acutely toxic, but ingestion may be harmful, particularly for individuals with pre-existing organ (e.g., liver, kidney) damage.	[1]
Acute Dermal Toxicity	No specific data available.	[2] [3]
Acute Inhalation Toxicity	No specific data available.	[2] [3]
Skin Corrosion/Irritation	Not classified as a skin irritant.	[4] [5]
Serious Eye Damage/Irritation	Not classified as an eye irritant.	[4] [5]
Respiratory or Skin Sensitization	Not classified as a sensitizer.	[4] [5]
Germ Cell Mutagenicity	Not classified as a mutagen.	[4] [5]
Carcinogenicity	Not classified as a carcinogen.	[4] [5] [6]
Reproductive Toxicity	No data available. Not classified as a reproductive toxicant.	[2] [3] [4] [5] [6]
Specific Target Organ Toxicity (Single Exposure)	No data available.	[2] [3] [4] [5] [6]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.	[2] [3] [4] [5] [6]
Aspiration Hazard	Not applicable (solid).	[2] [3] [6]

General Health Hazards

According to multiple Safety Data Sheets, Celestine Blue is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) or the European Union's Classification, Labelling and Packaging (CLP) Regulation.[\[4\]](#)[\[5\]](#) However, some sources indicate that accidental ingestion may be harmful, particularly for

individuals with pre-existing organ damage.^[1] One safety data sheet mentions the potential for the substance and/or its metabolites to bind to hemoglobin, which could inhibit normal oxygen uptake.^[1]

Experimental Protocols

A significant data gap exists regarding the experimental protocols used to assess the toxicity of Celestine Blue. The available Safety Data Sheets do not cite specific studies or provide detailed methodologies for the toxicological endpoints listed. Therefore, this section cannot provide detailed experimental protocols.

For future toxicological evaluation of Celestine Blue, it is recommended that studies be conducted in compliance with internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) for the testing of chemicals.

Signaling Pathways and Mechanism of Action

There is currently no publicly available information detailing the specific signaling pathways affected by Celestine Blue or its precise mechanism of toxic action in biological systems. Research in this area is a critical next step to understanding its potential effects at a molecular and cellular level. One study noted the use of Celestine Blue B as a fluorescent probe to detect hypochlorous acid (HOCl) and reactive halogenated species, which are involved in inflammatory processes.^[7] This suggests a potential interaction with cellular oxidative stress pathways, but further investigation is required to elucidate any toxicological relevance.

Visualization of Data Gaps

The following diagram illustrates the current state of toxicological knowledge for Celestine Blue, highlighting the significant data gaps that need to be addressed through further research.

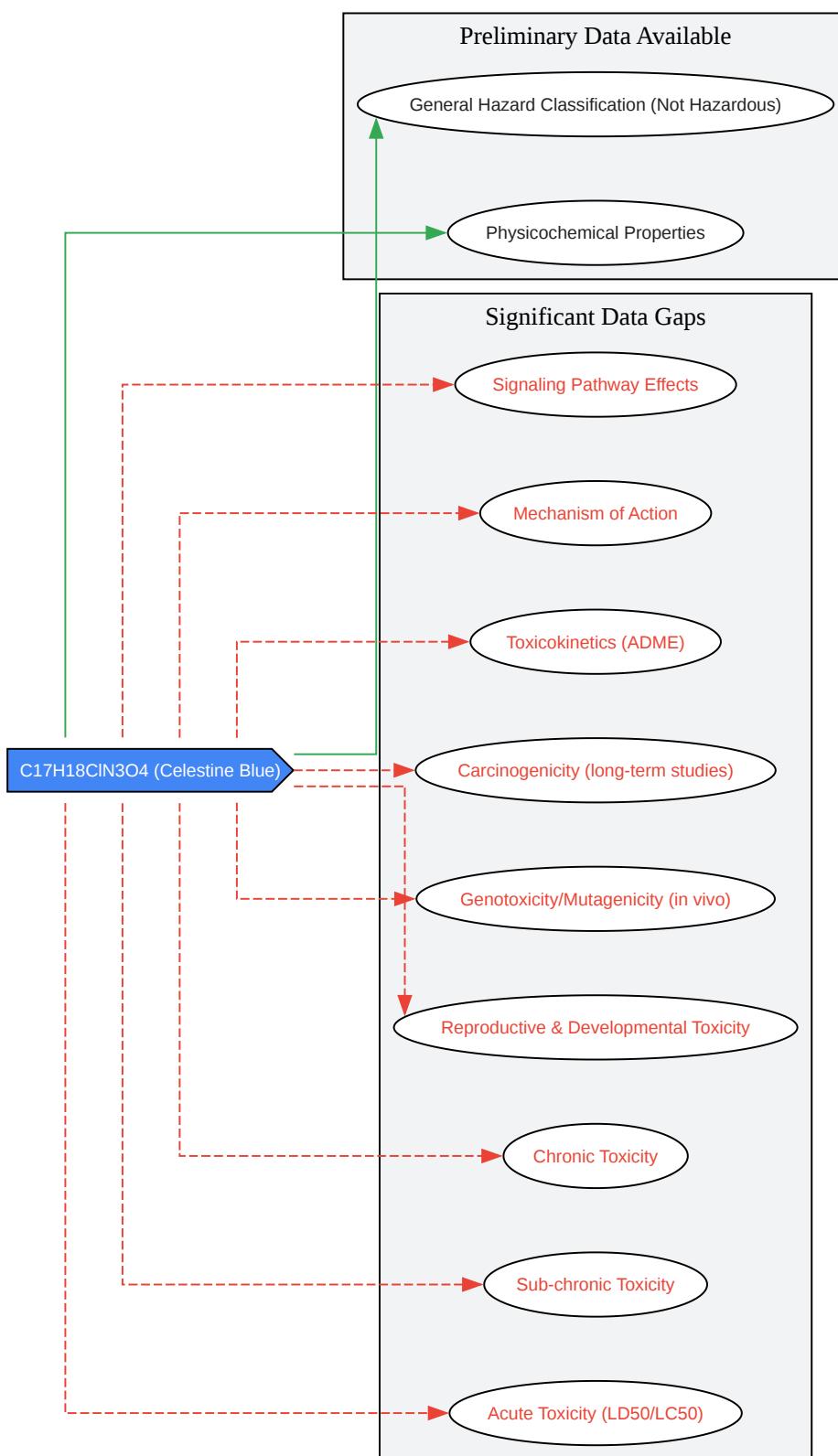
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Figure 1: Overview of the current toxicological data status for **C17H18ClN₃O₄** (Celestine Blue).

Conclusion and Recommendations

The preliminary toxicity assessment of **C17H18CIN3O4** (Celestine Blue) indicates that while it is not classified as a hazardous substance according to current regulatory standards, there is a significant lack of comprehensive toxicological data. The available information is qualitative and primarily derived from Safety Data Sheets, which do not provide detailed experimental results or protocols.

For professionals in research, drug development, and other fields who handle Celestine Blue, it is recommended to:

- Adhere to standard laboratory safety practices: This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and eye protection.
- Avoid ingestion and inhalation: Handle the compound in a well-ventilated area and take measures to prevent the generation of dust.
- Recognize the data gaps: Be aware that the full toxicological profile of this compound is unknown.

To address the existing knowledge gaps, the following areas of research are recommended:

- Acute toxicity studies: Determination of LD50 (oral, dermal) and LC50 (inhalation) values.
- Genotoxicity and mutagenicity assays: A battery of in vitro and in vivo tests to assess the potential for genetic damage.
- Repeated dose toxicity studies: Sub-chronic (28-day or 90-day) studies to identify target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).
- Reproductive and developmental toxicity screening.
- Toxicokinetic studies: Investigation of the absorption, distribution, metabolism, and excretion (ADME) of Celestine Blue.
- Mechanistic studies: Elucidation of the cellular and molecular mechanisms of any observed toxicity, including effects on signaling pathways.

A comprehensive toxicological evaluation is essential for a complete and accurate risk assessment of Celestine Blue.

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